

Essential Safety and Operational Guide for 1-(Aminomethyl)cyclohexanol

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Compound of Interest

Compound Name: 1-(Aminomethyl)cyclohexanol

Cat. No.: B1329751

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(Aminomethyl)cyclohexanol** in a laboratory environment. It is intended for researchers, scientists, and drug development professionals to ensure the safe handling and management of this chemical.

Personal Protective Equipment (PPE)

A conservative approach to personal protection is mandatory when handling **1-(Aminomethyl)cyclohexanol** due to its potential hazards, which include being harmful if swallowed and causing serious eye damage.^[1] The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or safety glasses meeting OSHA's 29 CFR 1910.133 or European Standard EN166 standards.[2] A face shield should be worn in addition to goggles when there is a significant risk of splashing.	Protects against splashes and vapors that can cause severe eye damage.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[3]	Prevents skin contact which can lead to irritation or burns. [3]
Body Protection	Flame-resistant lab coat, fully buttoned, and long pants.[3] An acid-resistant apron is recommended when handling concentrated solutions.	Protects skin from accidental spills and splashes.[3][4]
Footwear	Closed-toe, closed-heel shoes. [3]	Prevents exposure from spills. [3]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[3] A NIOSH/MSHA approved respirator may be required if exposure limits are exceeded or if irritation is experienced.[5]	Minimizes the inhalation of potentially harmful vapors.[3]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure a chemical fume hood is operational.[3]
- Verify that an eyewash station and safety shower are accessible and in good working order. [5]

- Assemble all necessary equipment and reagents.
- Don all required PPE as specified in the table above.[\[3\]](#)

2. Handling:

- Conduct all manipulations of **1-(Aminomethyl)cyclohexanol** within a chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[5\]](#)
- Use appropriate tools, such as spatulas or pipettes, for transferring the chemical.
- Keep containers tightly closed when not in use.[\[2\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)

3. Spill Response:

- Small Spills:
 - Evacuate the immediate area.
 - Alert laboratory personnel and the safety officer.[\[3\]](#)
 - Absorb the spill with an inert material such as sand, vermiculite, or earth.[\[5\]](#)[\[7\]](#)
 - Collect the absorbed material into a sealed, appropriately labeled container for disposal.[\[3\]](#)
[\[5\]](#)
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
 - Evacuate the laboratory immediately.
 - Activate the fire alarm or emergency response system.
 - Isolate the area and prevent entry.

- Contact the institution's emergency response team.

Disposal Plan

All waste containing **1-(Aminomethyl)cyclohexanol** must be treated as hazardous waste.

- Collection: Collect all waste material (including contaminated PPE, absorbent materials from spills, and empty containers) in a clearly labeled, sealed, and appropriate container.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**1-(Aminomethyl)cyclohexanol**".
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
- Disposal: Dispose of the hazardous waste through your institution's designated chemical waste disposal program.[\[3\]](#)[\[6\]](#) Do not pour down the drain.[\[3\]](#) Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste before the container is discarded.

Quantitative Data Summary

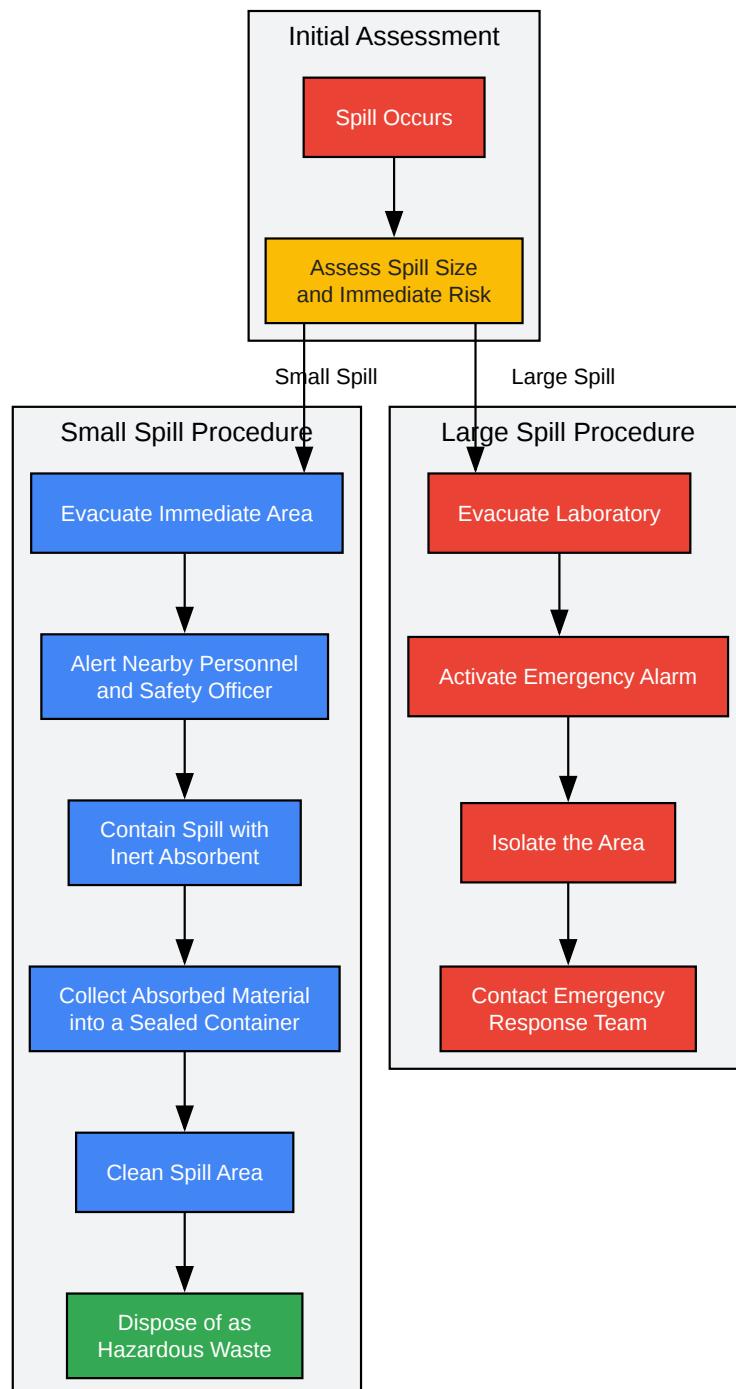
The following table summarizes the key quantitative data for **1-(Aminomethyl)cyclohexanol**.

Property	Value
Molecular Formula	C ₇ H ₁₅ NO[2][8]
Molecular Weight	129.20 g/mol [1][8]
Melting Point/Range	217 - 219 °C / 422.6 - 426.2 °F (for hydrochloride salt)[2]
Boiling Point/Range	No information available[2]
Flash Point	No information available[2]
Appearance	Off-white solid[2]
Odor	Odorless[2]

Experimental Workflow: Chemical Spill Response

The following diagram illustrates the logical workflow for handling a chemical spill of **1-(Aminomethyl)cyclohexanol**.

Workflow for 1-(Aminomethyl)cyclohexanol Spill Response

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Caption: Logical workflow for responding to a **1-(Aminomethyl)cyclohexanol** spill.

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